

Diisooctyl Succinate: A Technical Overview of Its Core Applications

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Compound of Interest

Compound Name: *Diisooctyl succinate*

CAS No.: *28880-24-2*

Cat. No.: *B1606344*

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An In-depth Guide for Researchers and Scientific Professionals

Introduction

Diisooctyl succinate (CAS No. 28880-24-2) is the diester of isooctyl alcohol and succinic acid. [1][2] Despite its straightforward chemical nature, a comprehensive review of scientific literature reveals that its primary applications are firmly rooted in the cosmetics and personal care industries, with a noticeable absence in primary research fields such as drug development and fundamental cell biology. This guide provides a technical overview of the known applications and properties of **diisooctyl succinate**, while also addressing the current data gap in dedicated research applications.

It is critical to distinguish **diisooctyl succinate** from structurally related compounds with similar naming conventions, such as dioctyl sodium sulfosuccinate (DOSS) and diisooctyl phthalate (DIOP). These molecules possess distinct chemical properties and toxicological profiles, and data pertaining to them should not be extrapolated to **diisooctyl succinate**.

Primary Application: Emollient in Cosmetics and Personal Care

The predominant use of **diisooctyl succinate** is as an emollient and skin-conditioning agent in a variety of cosmetic formulations.[3][4] Its functions in these products are multifaceted:

- **Emollience:** It softens and soothes the skin, contributing to a smoother and more pleasant skin feel.[3][5]
- **Texture Enhancement:** As a transparent liquid, it imparts a silky, cushioned texture to creams, lotions, and balms, often reducing the greasy feel of heavier oils in a formulation.[4][6]
- **Dispersing Agent:** It can be utilized to disperse sunscreen ingredients and pigments within a formulation, contributing to a more uniform product.[6]
- **Binding Agent:** In powdered cosmetics, it can act as a binding agent.[6]

Diisooctyl succinate is often marketed as a plant-derived and palm-free alternative to silicone-based emollients.[6] It is generally considered safe for cosmetic use and is well-tolerated by most skin types.[4]

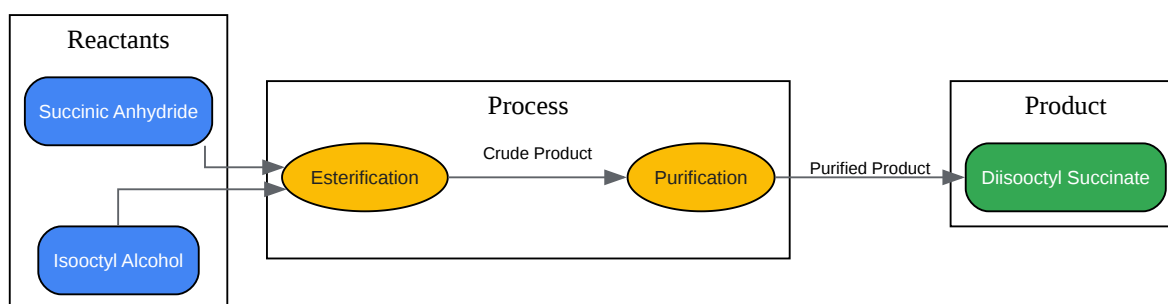
Physicochemical Properties

A summary of the available physicochemical data for **diisooctyl succinate** is presented below. The lack of extensive research-focused literature means that some data points are derived from chemical databases and supplier specifications rather than peer-reviewed studies.

Property	Value	Reference(s)
CAS Number	28880-24-2	[1]
Molecular Formula	C ₂₀ H ₃₈ O ₄	[1][7]
Molecular Weight	342.51 g/mol	[1][8][9]
Appearance	Clear Liquid	[10]
Boiling Point	356 - 358.9 °C at 101.3 kPa	[1][11]
Density	~0.917 - 0.934 g/cm ³ at 25 °C	[1][11]
Vapor Pressure	0.013 Pa at 25 °C	[1]
LogP (octanol/water)	~7.1	[1]
Solubility in Water	0.005564 mg/L at 25 °C (estimated)	[12]

Synthesis of Diisooctyl Succinate: A Conceptual Workflow

While specific, detailed experimental protocols for the synthesis of **diisooctyl succinate** are not readily available in the primary research literature, its production follows the general principles of Fischer esterification. The process involves the reaction of succinic acid or its anhydride with isooctyl alcohol, typically in the presence of an acid catalyst.

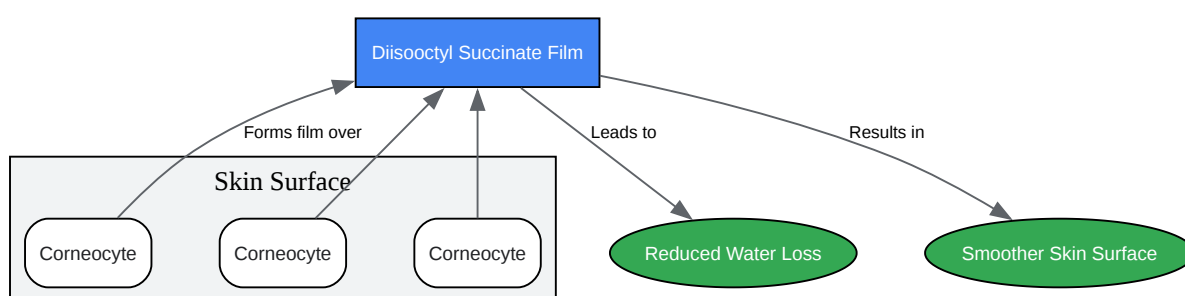


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Conceptual workflow for the synthesis of **diisooctyl succinate**.

Mechanism of Action as a Skin Emollient

As an emollient, **diisooctyl succinate** functions by forming a thin, non-greasy film on the surface of the skin. This film helps to reduce transepidermal water loss (TEWL) and fills in the spaces between corneocytes, resulting in a smoother and more hydrated skin surface.



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Function of **diisooctyl succinate** as a skin emollient.

Absence in Primary Research Literature

Extensive searches of scientific databases for primary research applications of **diisooctyl succinate** in fields such as pharmacology, drug delivery, and cell biology yielded no significant results. The compound does not appear to be utilized as a research tool, a therapeutic agent, or a key excipient in published pharmaceutical development studies.

This lack of data means that for the target audience of researchers, scientists, and drug development professionals, there are currently no established experimental protocols, signaling pathway interactions, or quantitative datasets related to **diisooctyl succinate** in a primary research context.

Conclusion

Diisooctyl succinate is a well-characterized cosmetic ingredient valued for its properties as an emollient and texture enhancer. It provides a silky skin feel and can aid in the formulation of a wide range of personal care products. However, its application appears to be confined to this industry. For the scientific research and drug development communities, **diisooctyl succinate** does not currently represent a molecule of significant interest, and there is a notable absence of literature detailing its use in primary research. Therefore, while its role in applied material science for cosmetics is clear, its potential applications in fundamental or translational research remain unexplored and undocumented.

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